

# Differences in bioavailability and mobility of Sb(III) and Sb(V) in soils

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A comprehensive comparison of the bioavailability and mobility of trivalent antimony [Sb(III)] and pentavalent antimony [Sb(V)] in soils is crucial for environmental risk assessment and the development of effective remediation strategies. This guide provides a detailed analysis of the differences in their behavior, supported by experimental data, and outlines the methodologies used for their evaluation.

## Comparative Analysis of Sb(III) and Sb(V) in Soils

Antimony's behavior in soil is predominantly governed by its oxidation state. Sb(III) and Sb(V) exhibit distinct differences in their toxicity, mobility, and bioavailability, primarily due to their different chemical forms and interactions with soil components.[1][2] Generally, Sb(III) is considered more toxic than Sb(V).[1]

#### **Mobility in Soil**

The mobility of antimony species in soil is largely controlled by sorption processes. Sb(III), existing primarily as the neutral species antimonite [Sb(OH)<sub>3</sub>] under a wide range of pH conditions, tends to be less mobile.[2][3] It can be strongly and sometimes irreversibly adsorbed onto soil minerals, organic matter, and carbonates, particularly in alkaline soils.[1]

In contrast, Sb(V), which predominantly exists as the anion antimonate [Sb(OH) $_6$ -], is generally more mobile, especially in alkaline conditions.[2][3] This increased mobility in alkaline soils can be attributed to competition with hydroxide ions (OH-) for binding sites and electrostatic



repulsion between the negatively charged Sb(V) anions and negatively charged soil surfaces. [3]

Several factors influence the mobility of both species, including:

- Soil pH: Affects the surface charge of soil colloids and the speciation of antimony.[1][3]
- Redox potential (Eh): Determines the dominant oxidation state of antimony.[2][3] Sb(V) is more prevalent in oxidizing conditions, while Sb(III) dominates in anoxic environments.[1][2]
- Soil Composition: The presence of iron (Fe), aluminum (Al), and manganese (Mn) oxyhydroxides, as well as organic matter, provides binding sites for antimony, thereby reducing its mobility.[1][3]

#### **Bioavailability in Soil**

The bioavailability of antimony, or the fraction that is available for uptake by organisms, is closely linked to its mobility. The more mobile Sb(V) form is often considered more bioavailable for plant uptake from the soil solution. However, the higher toxicity of Sb(III) means that even at lower concentrations, its bio-uptake can be of significant concern.

The potential bioavailability of antimony can be assessed using techniques like Diffusive Gradients in Thin Films (DGT), which measures the labile fraction of Sb in the soil.[3] Studies have shown that soil pH plays a critical role in the potential bioavailability of antimony.[3]

## **Quantitative Data Comparison**

The following table summarizes quantitative data from a study comparing the adsorption of Sb(III) and Sb(V) onto two different soils.



Parameter	Soil 1	Soil 2	Reference
Maximum Adsorption Capacity of Sb(III) (mg/kg)	1314.46	1359.25	[1]
Maximum Adsorption Capacity of Sb(V) (mg/kg)	415.65	535.97	[1]

These results clearly indicate that both soils have a significantly higher adsorption capacity for Sb(III) compared to Sb(V), supporting the observation that Sb(III) is generally less mobile in soils.[1]

### **Experimental Protocols**

A variety of experimental methods are employed to study the speciation, mobility, and bioavailability of antimony in soils.

#### **Batch Equilibrium Adsorption Studies**

This method is used to determine the adsorption capacity of soils for Sb(III) and Sb(V).

- Procedure:
  - Prepare stock solutions of Sb(III) and Sb(V) of known concentrations.
  - Add a specific mass of soil to a series of centrifuge tubes.
  - Add varying concentrations of the antimony solutions to the tubes.
  - Adjust the pH and ionic strength of the solutions to simulate relevant environmental conditions.
  - Shake the tubes at a constant temperature for a predetermined time to reach equilibrium.
  - Centrifuge the samples and filter the supernatant.



- Analyze the antimony concentration in the supernatant using Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- Calculate the amount of antimony adsorbed by the soil by subtracting the equilibrium concentration from the initial concentration.
- Fit the data to adsorption isotherm models (e.g., Langmuir, Freundlich) to determine the maximum adsorption capacity.[1]

#### **Sequential Extraction**

This technique is used to fractionate antimony in soil, providing information about its mobility and potential bioavailability.

- Procedure: A multi-step extraction process is used, with each step employing a reagent of increasing strength to release different fractions of antimony bound to the soil. A typical sequence might include:
  - Water-soluble fraction: Extraction with deionized water.[3]
  - Exchangeable fraction: Extraction with a salt solution (e.g., MgCl<sub>2</sub>).
  - Carbonate-bound fraction: Extraction with an acetate buffer.
  - Fe/Mn oxide-bound fraction: Extraction with a reducing agent (e.g., hydroxylamine hydrochloride).
  - Organic matter-bound fraction: Extraction with an oxidizing agent (e.g., H<sub>2</sub>O<sub>2</sub>).
  - Residual fraction: Digestion with strong acids (e.g., aqua regia).[3] The antimony concentration in each extract is determined by ICP-MS.

#### **Speciation Analysis using HPLC-ICP-MS**

This hyphenated technique allows for the separation and quantification of different antimony species (Sb(III) and Sb(V)).

Procedure:



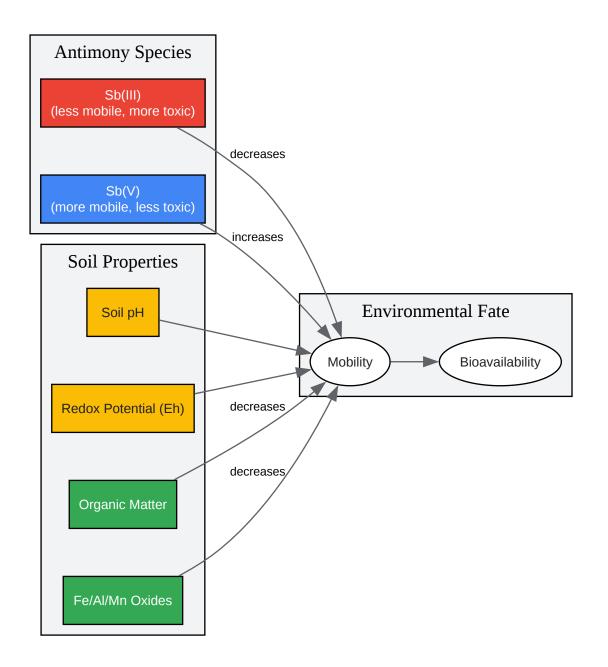
- Extract antimony species from the soil using a suitable extraction solution (e.g., a mixture of citric acid and EDTA).
- Inject the extract into a High-Performance Liquid Chromatography (HPLC) system equipped with an appropriate column (e.g., an anion exchange column) to separate Sb(III) and Sb(V).
- The eluent from the HPLC is directly introduced into an ICP-MS for the sensitive and selective detection and quantification of each antimony species.[4][5]

#### **Bioavailability and Bioaccessibility Assessment**

- Diffusive Gradients in Thin Films (DGT): This technique involves placing a DGT device, which contains a binding gel, onto the soil surface. Labile antimony species diffuse through a hydrogel and accumulate on the binding gel. The amount of accumulated antimony provides a measure of its potential bioavailability.[3]
- In-vitro Bioaccessibility Tests: These tests simulate the conditions of the human digestive system (gastric and intestinal phases) to estimate the fraction of antimony that may be absorbed by the body if the soil is ingested.[3]

# Visualizations Factors Influencing Antimony Mobility and Bioavailability in Soil



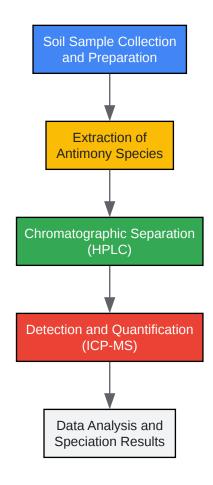


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Caption: Key factors influencing the mobility and bioavailability of Sb(III) and Sb(V) in soil.

## **Experimental Workflow for Antimony Speciation Analysis**





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